Enantioselective Synthesis of β-Patchoulene: Application Notes and Protocols

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Compound of Interest

Compound Name:	*beta-Patchoulene*
CAS No.:	*514-51-2*
Cat. No.:	*B1201792*

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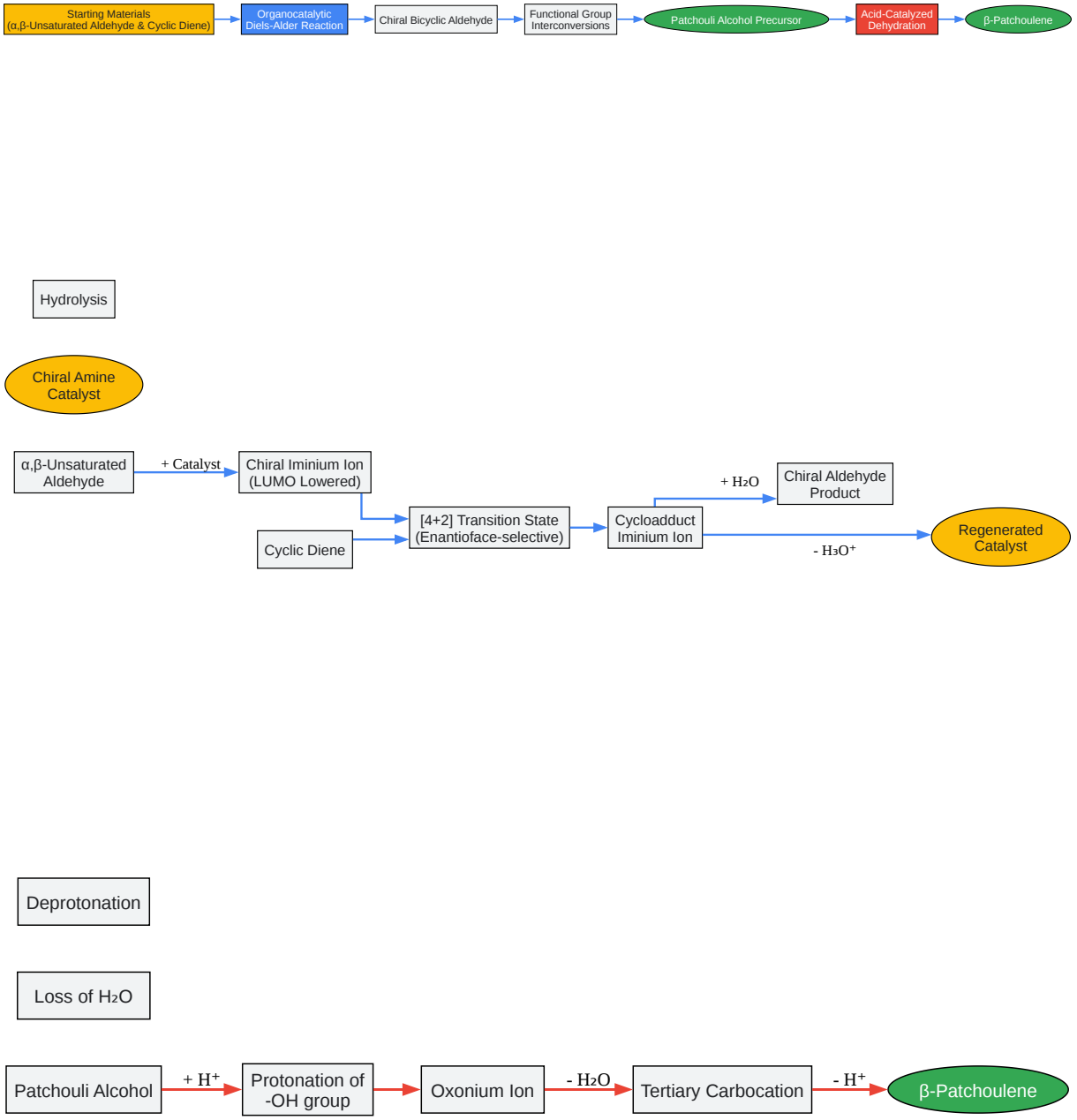
This document provides detailed application notes and experimental protocols for the enantioselective synthesis of β-patchoulene, a tricyclic sesquiterpene of interest for its potential biological activities. The synthetic strategy focuses on two key transformations: a highly enantioselective organocatalytic Diels-Alder reaction to construct the core bicyclic system and a subsequent acid-catalyzed dehydration to furnish the final product.

Overview of the Synthetic Approach

The enantioselective synthesis of β-patchoulene can be achieved through a convergent strategy. The core bicyclo[2.2.2]octane framework is first constructed with high stereocontrol using an organocatalytic asymmetric Diels-Alder reaction between an α,β-unsaturated aldehyde and a suitable cyclic diene. The resulting chiral aldehyde is then elaborated to introduce the remaining structural features of patchouli alcohol. Finally, a stereoselective acid-catalyzed dehydration of the tertiary alcohol affords the target molecule, β-patchoulene.

Logical Workflow of the Synthesis:

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